

Spectroscopic Analysis of 6-O-Acetylcoriatin: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 6-O-Acetylcoriatin

Cat. No.: B15590855

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A comprehensive search for experimental spectroscopic data (NMR, MS, IR) for **6-O-Acetylcoriatin** and its parent compound, coriatin, in publicly available scientific literature and databases did not yield specific datasets. While the existence of **6-O-Acetylcoriatin** is confirmed by its Chemical Abstracts Service (CAS) number (1432063-63-2), the primary research articles detailing its isolation and complete spectroscopic characterization could not be retrieved. Consequently, the following guide provides a generalized framework for the spectroscopic analysis of a sesquiterpene lactone of this nature, including predicted spectral characteristics, standard experimental protocols, and a typical workflow for its isolation and identification.

Predicted Spectroscopic Data for 6-O-Acetylcoriatin

The following tables outline the predicted spectroscopic data for **6-O-Acetylcoriatin**. This data is inferred from the known structure of the parent compound, coriatin, and the well-established effects of O-acetylation on NMR and IR spectra. It should be emphasized that this is a theoretical estimation and awaits experimental verification.

Predicted ^1H NMR Data (CDCl_3 , 500 MHz)

Position	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-1	~2.5 - 2.7	m	~3-4
H-2	~4.8 - 5.0	d	
H-3	~3.0 - 3.2	m	
H-5	~2.0 - 2.2	m	
H-6	~5.0 - 5.2 (downfield shift from ~4.0)	t or dd	
H-7	~1.8 - 2.0	m	
H-8	~2.1 - 2.3	m	
H-10a	~1.5 - 1.7	d	~12-14
H-10b	~1.9 - 2.1	d	~12-14
H-11	~1.0 - 1.2	d	~7
H-13	~1.3 - 1.5	s	
H-14	~1.0 - 1.1	s	
H-15	~1.2 - 1.3	s	
OAc-CH ₃	~2.1	s	

Predicted ¹³C NMR Data (CDCl₃, 125 MHz)

Position	Predicted Chemical Shift (δ , ppm)
C-1	~45-50
C-2	~70-75
C-3	~40-45
C-4	~135-140
C-5	~50-55
C-6	~75-80 (downfield shift)
C-7	~35-40
C-8	~30-35
C-9	~170-175 (Lactone C=O)
C-10	~40-45
C-11	~25-30
C-12	~120-125
C-13	~20-25
C-14	~15-20
C-15	~20-25
OAc-C=O	~170
OAc-CH ₃	~21

Predicted Mass Spectrometry (MS) Data

Technique	Predicted m/z	Interpretation
ESI-MS	$[M+H]^+$, $[M+Na]^+$	Molecular ion and adducts
HR-MS	$C_{17}H_{22}O_7$	Elemental Composition
MS/MS	Fragments corresponding to loss of acetic acid (60 Da), water (18 Da), and other characteristic cleavages of the picrotoxane skeleton.	Structural Fragmentation Pattern

Predicted Infrared (IR) Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3500-3200	Absent	O-H stretch (from parent coriatin)
~2950-2850	Medium	C-H stretching (alkane)
~1770-1760	Strong	γ -Lactone C=O stretch
~1740-1730	Strong	Ester C=O stretch (from acetyl group)
~1240-1230	Strong	C-O stretching (ester)
~1100-1000	Medium	C-O stretching

Experimental Protocols

The following is a generalized protocol for the isolation and spectroscopic analysis of sesquiterpene lactones from plants of the *Coriaria* genus, based on established methodologies for similar compounds.

1. Plant Material Extraction:

- Air-dried and powdered aerial parts of the *Coriaria* species are subjected to exhaustive extraction with methanol or ethanol at room temperature.

- The solvent is evaporated under reduced pressure to yield a crude extract.

2. Fractionation:

- The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol.
- The fractions are concentrated, and the one showing the highest concentration of the target compounds (typically the ethyl acetate or chloroform fraction for sesquiterpene lactones) is selected for further purification.

3. Chromatographic Purification:

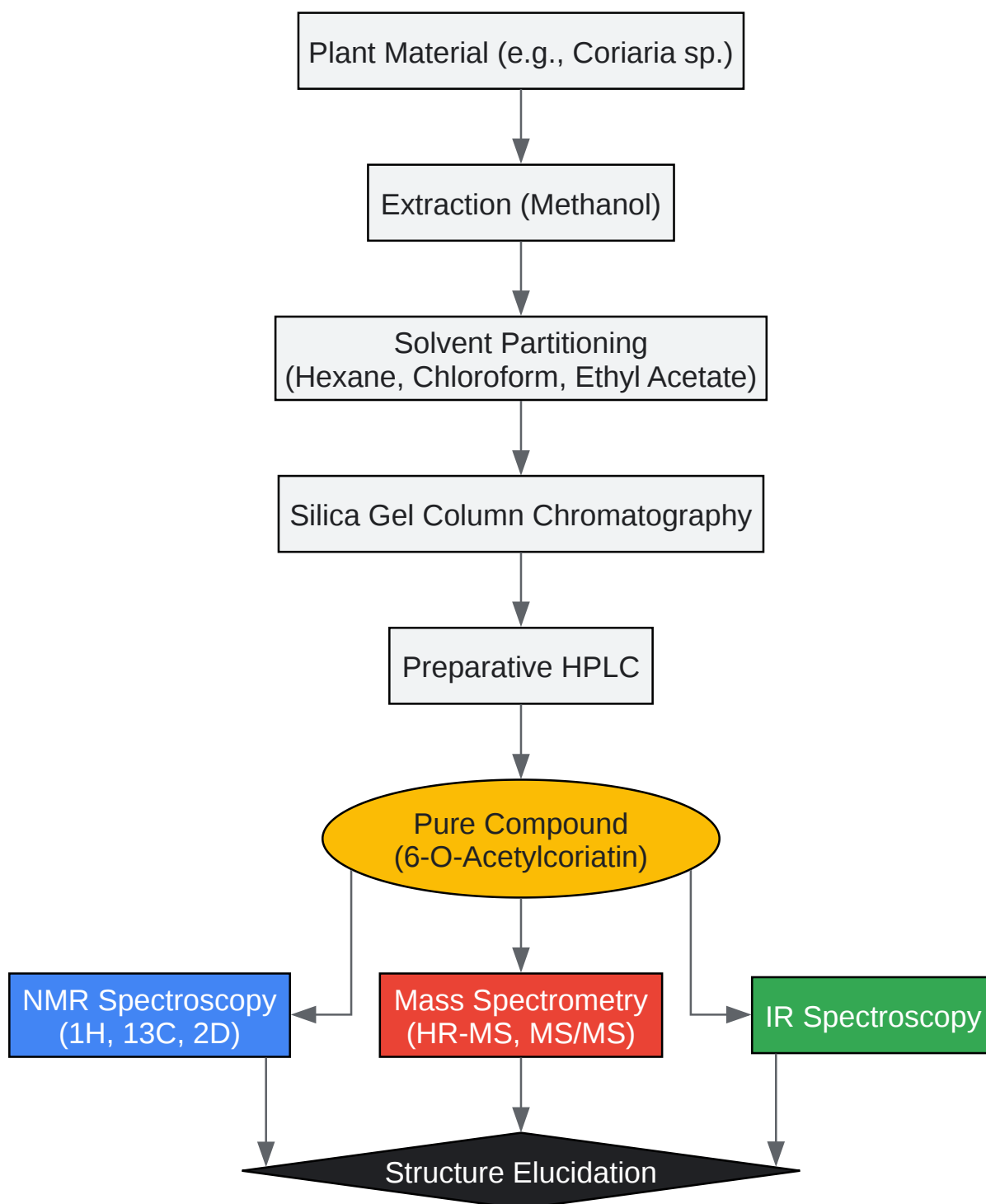
- The selected fraction is subjected to column chromatography on silica gel, eluting with a gradient of n-hexane and ethyl acetate.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing the compound of interest are combined and further purified by preparative high-performance liquid chromatography (HPLC) on a C18 column with a suitable solvent system (e.g., methanol/water or acetonitrile/water).

4. Spectroscopic Analysis:

- NMR Spectroscopy: ^1H , ^{13}C , COSY, HSQC, and HMBC spectra are recorded on a 400 or 500 MHz NMR spectrometer using deuterated chloroform (CDCl_3) or methanol (CD_3OD) as the solvent.
- Mass Spectrometry: High-resolution mass spectra are obtained using an ESI-TOF or Orbitrap mass spectrometer to determine the elemental composition. MS/MS fragmentation is performed to aid in structure elucidation.
- Infrared Spectroscopy: The IR spectrum is recorded on an FT-IR spectrometer using a KBr pellet or as a thin film.

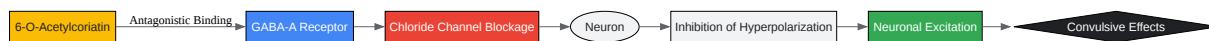
Workflow and Pathway Visualization

The following diagrams illustrate the general workflow for the isolation and structure elucidation of a natural product and a simplified representation of a potential biological signaling pathway that could be investigated for a neurotoxic sesquiterpene lactone.



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Figure 1. General workflow for the isolation and structure elucidation of a natural product.



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Figure 2. Postulated signaling pathway for a picrotoxane-like neurotoxin.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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